

Application of Deoxycorticosterone-d8 in pediatric endocrinology studies.

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Compound of Interest

Compound Name: Deoxycorticosterone-d8

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Application of Deoxycorticosterone-d8 in Pediatric Endocrinology Studies

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Deoxycorticosterone-d8 (d8-DOC) is a stable isotope-labeled internal standard crucial for the accurate quantification of endogenous deoxycorticosterone (DOC) in pediatric endocrinology research. Its primary application is in liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific method for steroid analysis.[1][2][3] This is particularly important in the pediatric population where small sample volumes and low hormone concentrations necessitate highly accurate analytical techniques.[1][4][5]

The use of d8-DOC as an internal standard corrects for variations in sample preparation and analytical analysis, such as extraction efficiency and matrix effects, thereby ensuring the reliability of the results.[6][7][8] This is a significant improvement over traditional immunoassays, which are often hampered by cross-reactivity and interferences, leading to overestimated steroid values, a critical issue in neonatal and infant diagnostics.[5][9]

In pediatric endocrinology, the precise measurement of DOC is vital for the diagnosis and management of various adrenal disorders, most notably Congenital Adrenal Hyperplasia (CAH). CAH is a group of autosomal recessive disorders affecting adrenal steroidogenesis.[10]

[11] Deficiencies in enzymes such as 21-hydroxylase or 11 β -hydroxylase lead to the accumulation of precursor steroids, including DOC in some forms of CAH.[10][11][12] Accurate monitoring of DOC levels, facilitated by the use of d8-DOC, aids in the differential diagnosis of these conditions and in optimizing treatment to prevent complications like salt wasting, hypertension, and virilization.[11][12]

Key Experimental Applications and Quantitative Data

The following tables summarize quantitative data from various studies utilizing deuterated internal standards for steroid analysis, providing a reference for researchers developing and validating their own assays.

Table 1: LC-MS/MS Method Parameters for Steroid Analysis using Deuterated Internal Standards

Parameter	Value	Reference
Internal Standard	Deoxycorticosterone-d8 (d8-DOC)	[1][2][6]
Sample Volume	150 μ L serum	[1]
Extraction Method	Supported Liquid Extraction (SLE) or Liquid-Liquid Extraction (LLE)	[1][13][14]
Chromatography	Reverse-phase C18 column	[2]
Mobile Phase	Methanol/Water with 0.1% Formic Acid	[2]
Detection	Tandem Mass Spectrometry (Triple Quadrupole)	[2][9]
Ionization Mode	Positive Electrospray Ionization (ESI+)	[15]

Table 2: Calibration and Quality Control Data for Deoxycorticosterone Analysis

Parameter	Value	Reference
Calibration Range	0.30 - 30.0 nmol/L	[2]
Lower Limit of Quantification (LLOQ)	0.30 nmol/L	[2]
Correlation Coefficient (r^2)	> 0.99	[1]
Intra- and Inter-assay Imprecision	< 10%	[16]
Recovery	> 75%	[14]

Experimental Protocols

Protocol 1: Quantification of Deoxycorticosterone in Pediatric Serum using LC-MS/MS with d8-DOC Internal Standard

This protocol outlines a method for the quantitative analysis of deoxycorticosterone in pediatric serum samples.

1. Materials and Reagents:

- Deoxycorticosterone (DOC) analytical standard
- **Deoxycorticosterone-d8** (d8-DOC) internal standard
- HPLC-grade Methanol, Acetonitrile, Water, and Formic Acid
- Steroid-free serum for calibration standards and quality controls
- Supported Liquid Extraction (SLE) cartridges
- 96-well collection plates
- Nitrogen evaporator

- LC-MS/MS system (e.g., triple quadrupole)

2. Preparation of Standards and Internal Standard Working Solution:

- Prepare stock solutions of DOC and d8-DOC in methanol.
- Prepare a series of calibration standards by spiking steroid-free serum with known concentrations of DOC.
- Prepare a d8-DOC internal standard working solution in methanol at a concentration of 1 ng/mL.[\[1\]](#)

3. Sample Preparation (Supported Liquid Extraction):

- To 150 μ L of calibrator, quality control, or patient serum, add 150 μ L of the d8-DOC internal standard working solution.[\[1\]](#)
- Vortex the mixture for 10 seconds.
- Load the entire sample onto an SLE cartridge.
- Allow the sample to absorb for 5 minutes.
- Elute the steroids by adding 900 μ L of ethyl acetate to each well.[\[17\]](#)
- Allow the solvent to flow under gravity for 5 minutes.
- Apply a second aliquot of 900 μ L of ethyl acetate and allow it to flow for another 5 minutes.[\[17\]](#)
- Collect the eluate in a 96-well collection plate.

4. Eluate Processing:

- Dry the eluate under a stream of nitrogen at 40°C.[\[17\]](#)
- Reconstitute the dried extract in 100 μ L of 50:50 methanol:water.[\[17\]](#)
- Seal the plate and vortex for 30 seconds.

5. LC-MS/MS Analysis:

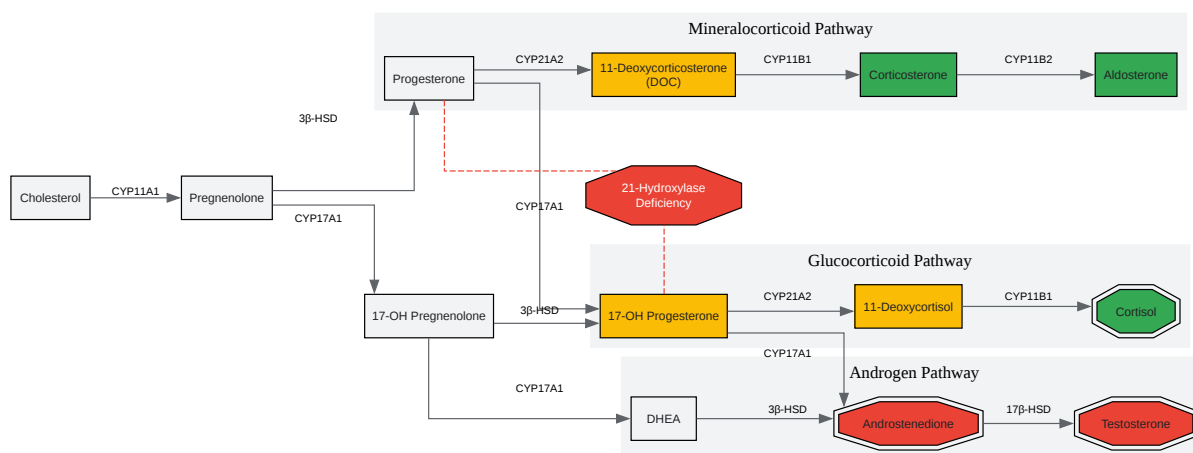
- Inject the reconstituted sample into the LC-MS/MS system.
- Separate the steroids using a reverse-phase C18 column with a gradient elution of methanol and water containing 0.1% formic acid.[\[2\]](#)
- Detect DOC and d8-DOC using multiple reaction monitoring (MRM) in positive ion mode.

6. Data Analysis:

- Quantify the concentration of DOC in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Visualizations

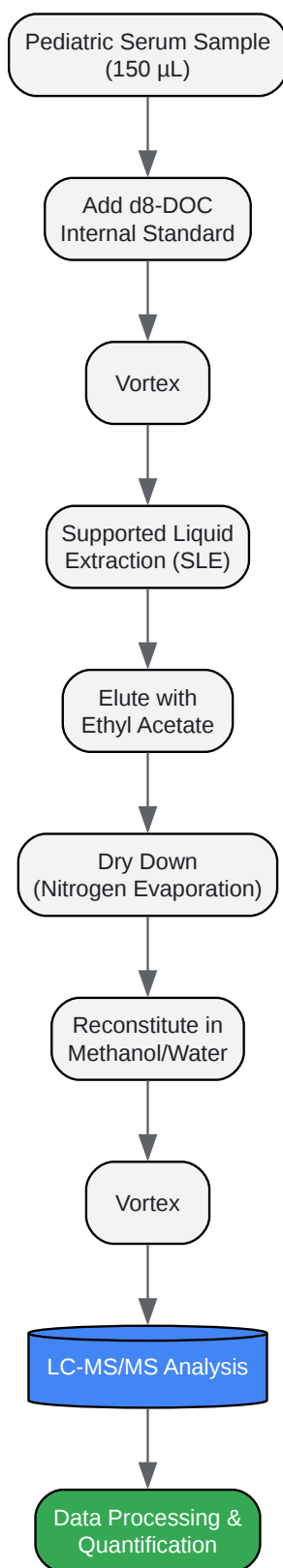
Signaling Pathway: Steroidogenesis in Congenital Adrenal Hyperplasia (21-Hydroxylase Deficiency)



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Caption: Steroidogenesis pathway in 21-hydroxylase deficiency.

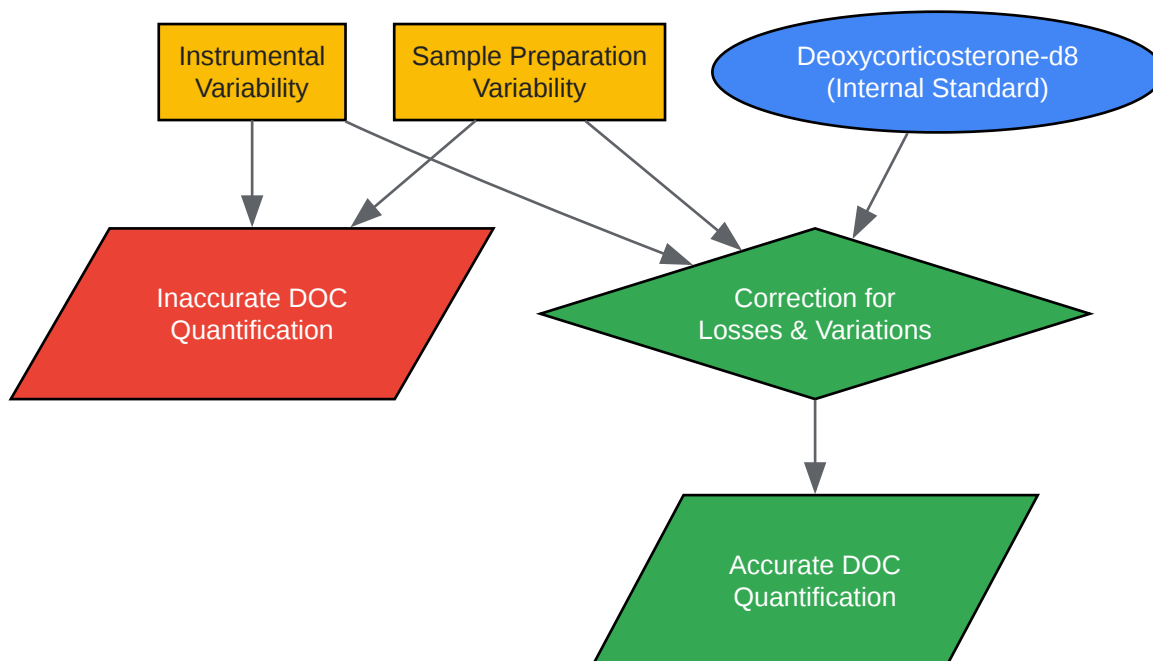
Experimental Workflow: Steroid Quantification in Pediatric Serum



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Caption: Workflow for pediatric serum steroid analysis.

Logical Relationship: Role of d8-DOC in Accurate Quantification



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Caption: Role of d8-DOC in ensuring accurate results.

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